

Kynuramine Dihydrochloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Kynuramine dihydrochloride

Cat. No.: B2622489

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety endorsement or protocol. All laboratory personnel should consult the most up-to-date Safety Data Sheet (SDS) from their supplier before handling **Kynuramine dihydrochloride** and adhere to all institutional and regulatory safety guidelines.

Introduction

Kynuramine dihydrochloride (CAS No: 36681-58-0) is a chemical compound utilized in scientific research, particularly as a reagent in the synthesis of other chemicals and as a building block in the development of pharmaceuticals and pesticides. Its role as a fluorescent substrate for amine oxidases also makes it a valuable tool in biochemical assays. This guide provides a comprehensive overview of the known safety and handling precautions for **Kynuramine dihydrochloride**, compiled from available safety data sheets and product information.

Hazard Identification and Classification

While some sources state that **Kynuramine dihydrochloride** is not classified as a hazardous substance, others provide GHS hazard statements indicating potential for skin irritation, serious eye irritation, and respiratory irritation. Due to the lack of exhaustive toxicological studies, it is prudent to handle this compound with a high degree of caution.

GHS Hazard Statements (as indicated by some suppliers):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements from various suppliers is provided in the table below.

Quantitative Data Summary

Comprehensive quantitative toxicological data, such as LD50 and LC50 values, for **Kynuramine dihydrochloride** are not available in the reviewed literature and safety data sheets. The toxicological properties of this material have not been thoroughly investigated.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	36681-58-0	
Molecular Formula	C ₉ H ₁₄ Cl ₂ N ₂ O	
Molecular Weight	237.13 g/mol	
Appearance	Solid, Brown to black	
Melting Point	186 °C	
Solubility	DMSO: 125 mg/mL (527.14 mM)	

Note: Some sources refer to Kynuramine dihydrobromide, a related salt with a different molecular weight and CAS number (304-47-2). While handling precautions are similar, physical properties will differ.

Experimental Protocols and Handling Procedures

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations based on available safety data sheets.

Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses with side-shields. A face shield may be necessary where splash potential is high.	To prevent eye irritation or serious eye damage from dust particles or splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and long trousers. Ensure full skin coverage.	To prevent skin contact which may cause irritation.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used where dust is generated and ventilation is inadequate.	To prevent inhalation of dust, which may cause respiratory tract irritation.

Safe Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.
 - Avoid contact with skin, eyes, and clothing.
 - Avoid breathing dust. Minimize dust generation and accumulation.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the laboratory.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.

- Recommended storage temperatures vary by supplier, ranging from 4°C to room temperature for the solid, and -20°C to -80°C for solutions. Always consult the supplier's instructions.
- Store away from incompatible materials such as strong oxidizing agents.

Dissolution Protocol (for in vitro/in vivo studies)

Kynuramine dihydrochloride is soluble in DMSO. The following is an example protocol for preparing a stock solution:

- Prepare a stock solution by dissolving **Kynuramine dihydrochloride** in DMSO. Sonication may be required to aid dissolution.
- For aqueous solutions, further dilution in an appropriate buffer or saline is necessary.
- Store stock solutions at -20°C for up to one month or at -80°C for up to six months in sealed containers, protected from moisture.

Emergency Procedures

Table 3: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash contaminated clothing before reuse. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

- Personal Precautions:
 - Evacuate unnecessary personnel from the area.
 - Wear appropriate personal protective equipment (PPE) as outlined in Table 2.
 - Ensure adequate ventilation.
- Containment and Clean-up:
 - Avoid generating dust.
 - For small spills, dampen the solid material with water and then carefully sweep or vacuum the material into a suitable, labeled container for disposal.

- Use absorbent paper dampened with water to clean up any remaining material.
- Environmental Precautions:
 - Prevent the spilled material from entering drains, sewers, or waterways.

Fire-Fighting Measures

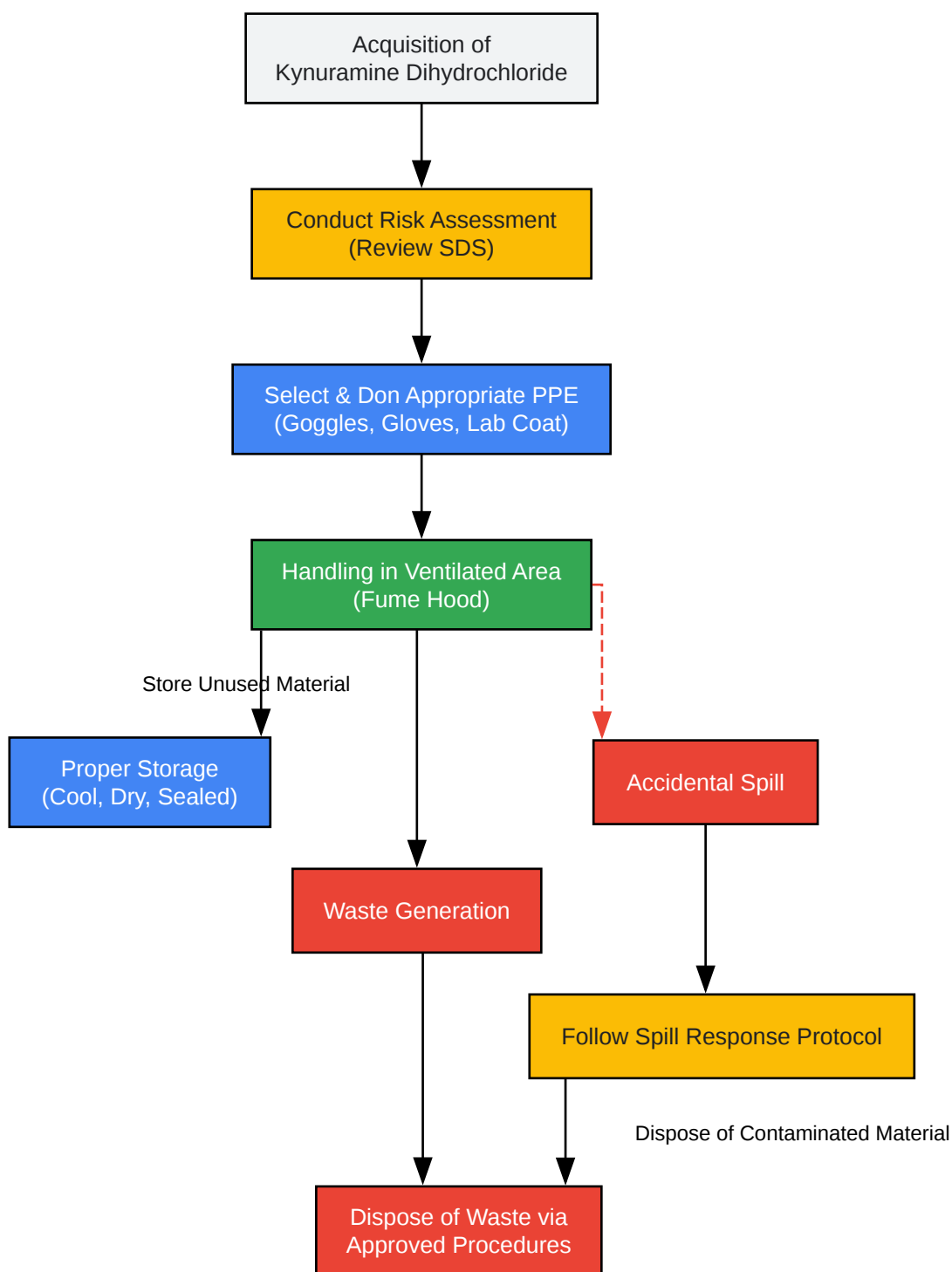
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon oxides and nitrogen oxides may be generated.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

Visualizations

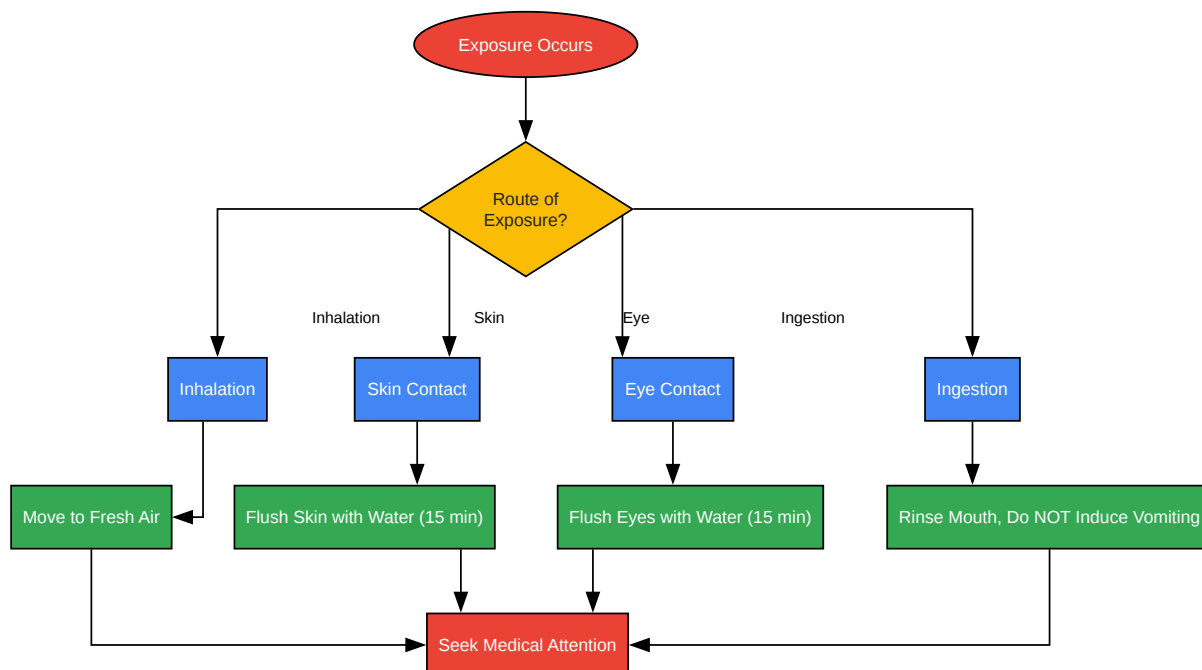
Logical Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Kynuramine dihydrochloride**.

Emergency Response Logic



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Caption: Decision-making process for first aid response to exposure.

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